

CAS 4437-23-4 physical properties and safety data sheet

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Compound of Interest

Compound Name: *Furan, 2-(phenoxymethyl)-*

CAS No.: *4437-23-4*

Cat. No.: *B12148128*

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An In-depth Technical Guide to 4-Methyl-5-imidazolecarboxaldehyde (CAS 68282-53-1)

Editor's Note: The initial query referenced CAS 4437-23-4. However, extensive database searches indicate that the correct CAS number for 4-Methyl-5-imidazolecarboxaldehyde is 68282-53-1. This guide pertains to the compound associated with the latter CAS number and the specified chemical name.

Introduction

4-Methyl-5-imidazolecarboxaldehyde is a heterocyclic aldehyde that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its imidazole core is a prevalent scaffold in numerous biologically active molecules, and the presence of a reactive aldehyde group makes it a versatile precursor for the synthesis of a wide array of derivatives.^[1] This guide provides a comprehensive overview of its physical properties, safety data, and applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

4-Methyl-5-imidazolecarboxaldehyde is typically a powder or crystalline solid, with its appearance ranging from white to pale brown.[2][3] The imidazole ring, coupled with the methyl and aldehyde functional groups, dictates its chemical reactivity and physical characteristics.[2]

Property	Value	Source(s)
CAS Number	68282-53-1	[4][5]
Molecular Formula	C ₅ H ₆ N ₂ O	[4][5]
Molecular Weight	110.11 g/mol	[4][5]
Appearance	Powder, crystals, or mass	[3]
Color	White to pale brown	[3]
Melting Point	168-170 °C	
IUPAC Name	4-methyl-1H-imidazole-5-carbaldehyde	[4]
Synonyms	4-Methyl-5-imidazolecarboxaldehyde, 5-Methyl-1H-imidazole-4-carbaldehyde	[2][4]

Safety Data Sheet and GHS Classification

Comprehensive safety protocols are paramount when handling 4-Methyl-5-imidazolecarboxaldehyde. The compound is classified as an irritant and may cause respiratory irritation.[4]

GHS Hazard Identification

The Globally Harmonized System (GHS) classification for this compound, as aggregated from multiple notifications, is as follows:

- Hazard Statements:
 - H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- Signal Word: Warning[4][5]

Precautionary Measures and Personal Protective Equipment (PPE)

A summary of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][6]
- P280: Wear protective gloves/eye protection/face protection.[4][6]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[4][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6]

Recommended PPE:

- Respiratory Protection: Dust mask (e.g., N95 type).[5]
- Eye Protection: Safety glasses with side shields or goggles.[5][7]
- Hand Protection: Chemical-resistant gloves.[5][7]

Recommended Personal Protective Equipment			
Eye Protection (Goggles)			
Hand Protection (Gloves)			
Respiratory Protection (Dust Mask)			

GHS Hazard Profile for CAS 68282-53-1			
GHS07 (Exclamation Mark)	Hazard Statements	Prevention	Response
	H315: Causes skin irritation	P261: Avoid breathing dust	P302+P352: Wash skin thoroughly
	H319: Causes serious eye irritation	P280: Wear protective gloves/eyewear	P305+P351+P338: Rinse eyes cautiously
	H335: May cause respiratory irritation		

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Caption: GHS hazard summary and recommended PPE.

Applications in Research and Drug Development

The utility of 4-Methyl-5-imidazolecarboxaldehyde stems from its role as a versatile building block.^{[1][8]} The imidazole moiety is a key component of many biologically active compounds, and this precursor allows for the synthesis of a diverse range of derivatives.^[1]

Synthesis of Schiff Bases and Metal Complexes

The aldehyde group is readily condensed with primary amines to form Schiff bases.^{[9][10]} This reaction is a cornerstone for developing novel ligands for metal complexes. These complexes, particularly with transition metals like copper(II), cadmium(II), palladium(II), and platinum(II), are investigated for their potential antimicrobial, antioxidant, and DNA-binding properties.^{[5][10][11][12]}

Building Block for Bioactive Molecules

As a mono-N-alkylated imidazole analog, it serves as a common starting material in medicinal chemistry.[1][8] The N-1 atom of the imidazole ring can be derivatized with various alkyl groups to modify the molecule's properties.[1][8] Furthermore, the aldehyde can be transformed into other functional groups to create compounds like benzoxazoles, benzothiazoles, and benzoimidazoles, which may exhibit biological activities.[1][8]

Materials Science Applications

Beyond pharmaceuticals, this compound is used in the synthesis of Metal-Organic Frameworks (MOFs).[5] Specifically, it can be used to create imidazolate-based MOF membranes, which have potential applications in gas separation and catalysis.[5]

Chemical Reactivity and Synthetic Protocols

The primary sites of reactivity on 4-Methyl-5-imidazolecarboxaldehyde are the aldehyde functional group and the nitrogen atoms of the imidazole ring. The aldehyde participates in nucleophilic additions and condensations, while the ring nitrogens can be alkylated.[2][8]

Experimental Protocol: Synthesis of an N-Alkylated Derivative

This protocol is adapted from a published procedure for the N-benylation of 4-Methyl-5-imidazolecarboxaldehyde.[1] The causality behind this experimental choice is to demonstrate the reactivity of the imidazole nitrogen, a common step in modifying the scaffold for drug development.

Objective: To synthesize 1-Benzyl-4-methyl-imidazole-5-carbaldehyde.

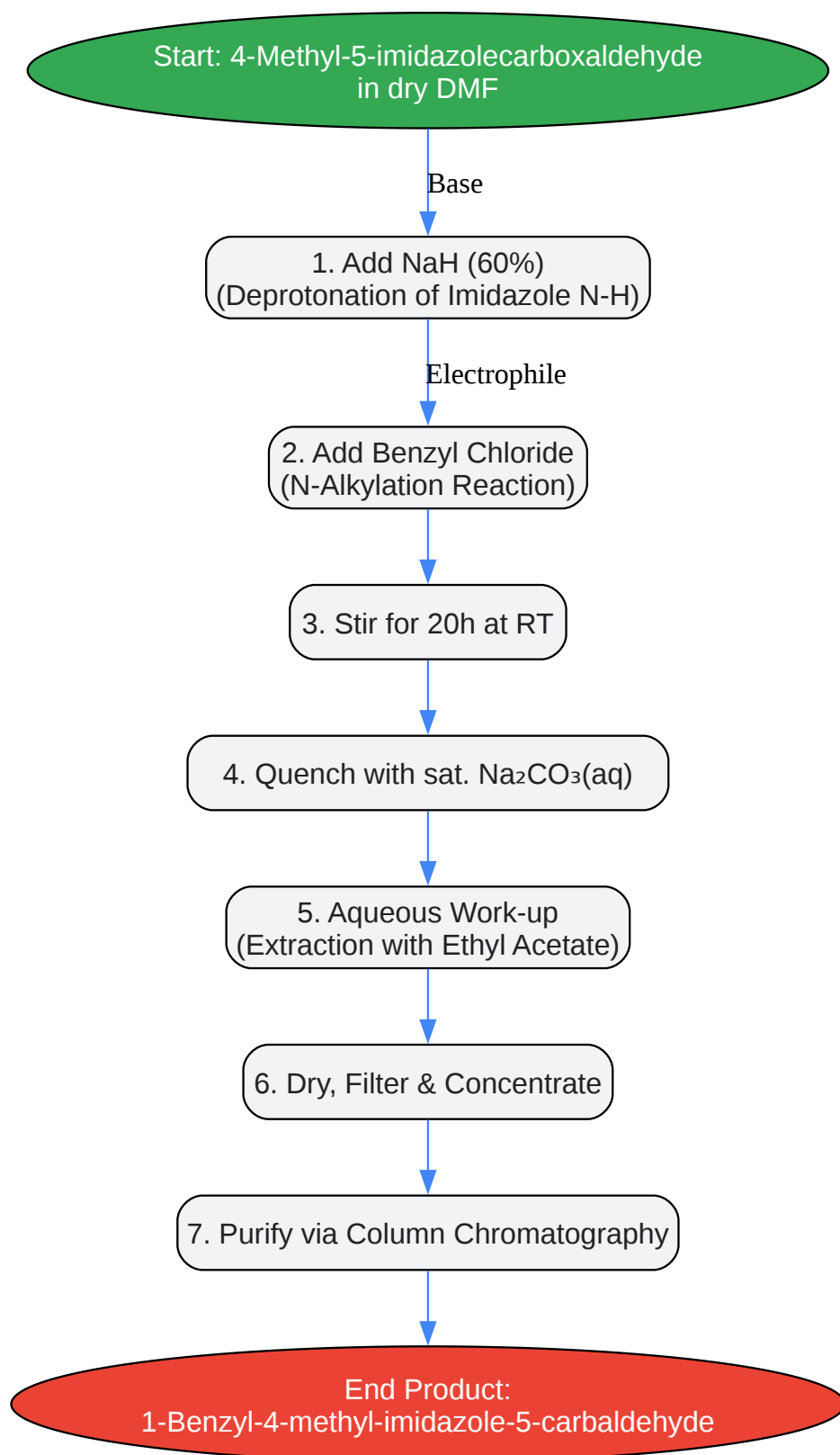
Materials:

- 4-Methyl-5-imidazolecarboxaldehyde (1.0 g, 9.08 mmol)
- Sodium hydride (NaH), 60% dispersion in mineral oil (0.72 g, 18.16 mmol)
- Dry N,N-Dimethylformamide (DMF) (120 mL)
- Benzyl chloride (1.36 mL, 11.8 mmol)

- Saturated sodium carbonate solution
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate

Procedure:

- Deprotonation: To a flask containing 4-Methyl-5-imidazolecarboxaldehyde (1.0 g) in dry DMF (120 mL), add sodium hydride (60% dispersion, 0.72 g) at room temperature. The NaH acts as a strong base to deprotonate the imidazole nitrogen, forming a nucleophilic anion.
- Alkylation: Stir the mixture for 5 minutes. Then, add benzyl chloride (1.36 mL) to the solution. The reaction is then stirred at room temperature for 20 hours to allow for the nucleophilic substitution to proceed to completion.[\[1\]](#)
- Work-up: Quench the reaction by adding a saturated sodium carbonate solution (25 mL). Add 30 mL of water and extract the product with ethyl acetate (3 x 30 mL). The aqueous wash removes residual DMF and inorganic salts.
- Drying and Concentration: Combine the organic extracts and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator.
- Purification: The resulting crude product can be purified by column chromatography on silica gel using ethyl acetate as the eluent to isolate the desired N-benzylated product.[\[8\]](#)



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Caption: Workflow for N-alkylation of 4-Methyl-5-imidazolecarboxaldehyde.

Conclusion

4-Methyl-5-imidazolecarboxaldehyde (CAS 68282-53-1) is a valuable and versatile chemical intermediate. Its well-defined physical properties and predictable reactivity make it an essential tool for chemists in both academic and industrial research. A thorough understanding of its safety profile is crucial for its handling. The continued exploration of its derivatives is expected to yield novel compounds with significant potential in drug discovery and materials science.

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